Application Notes and Protocols: Live-Cell Imaging with a Green Fluorescent Probe

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Compound of Interest

Compound Name:	*Sudan Green*
CAS No.:	*4392-68-1*
Cat. No.:	*B13729522*

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Introduction

While the Sudan family of dyes, such as Sudan III and Sudan Black B, are well-established lipid-soluble stains, they are generally not suitable for live-cell imaging.[1][2] Their application typically requires fixation and the use of organic solvents, which are incompatible with living cells.[2] Furthermore, concerns regarding their potential cytotoxicity and genotoxicity have been raised.[3][4]

This document provides a detailed protocol for live-cell imaging using a suitable green fluorescent alternative, Basic Green 4 (also known as Malachite Green). Basic Green 4 is a cationic triarylmethane dye that can be used to stain living cells for fluorescence microscopy.[5] Its cationic nature allows it to bind to negatively charged components within the cell, such as nucleic acids in the nucleus and mitochondria.[5] Careful optimization of concentration and incubation time is crucial due to its inherent cytotoxicity.[5]

Physicochemical and Fluorescence Properties

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A summary of the key properties of Basic Green 4 is presented below for easy reference.

Property	Value
Synonyms	Malachite Green, Aniline Green, China Green, Victoria Green B[5]
Molecular Weight	~364.91 g/mol [5]
Excitation Maximum	~614-628 nm[5]
Emission Maximum	~680 nm[5]
Solubility	Water, Ethanol[5]

Experimental Protocols

Live-Cell Staining Protocol

This protocol is designed for the short-term staining of living mammalian cells for fluorescence microscopy. Prolonged exposure should be avoided due to the cytotoxic nature of Basic Green 4.[5]

Materials:

- Basic Green 4 stock solution (1 mM in distilled water)
- Live-cell imaging medium (e.g., phenol red-free DMEM)
- Phosphate-Buffered Saline (PBS) or Hank's Balanced Salt Solution (HBSS)
- Live-cell imaging dish or chamber

Procedure:

- Cell Culture: Grow cells to the desired confluency in a suitable live-cell imaging dish or chamber.
- Staining Solution Preparation: Dilute the 1 mM Basic Green 4 stock solution to a working concentration of 0.1-1 µM in pre-warmed live-cell imaging medium. The optimal

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concentration may vary depending on the cell type and experimental conditions and should be determined empirically.

- Cell Staining: Aspirate the culture medium from the cells and replace it with the prepared staining solution.
- Incubation: Incubate the cells for 5-10 minutes at 37°C in a cell culture incubator.
- Washing (Optional): For applications where background fluorescence is a concern, aspirate the staining solution and wash the cells once with pre-warmed imaging medium or PBS/HBSS. For wash-free imaging, this step can be omitted.
- Imaging: Image the cells immediately using a fluorescence microscope equipped with a live-cell imaging chamber to maintain physiological conditions (temperature, CO2). Use an excitation wavelength of approximately 620 nm and collect the emission at around 680 nm. [5]

Fixed-Cell Staining Protocol

For experiments that require cell fixation, the following protocol can be used.

Materials:

- Basic Green 4 stock solution (1 mM in distilled water)
- Phosphate-Buffered Saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- Mounting medium
- Coverslips

Procedure:

- Cell Fixation:
  - Aspirate the culture medium.

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- Wash the cells once with PBS.
- Fix the cells with 4% PFA in PBS for 15 minutes at room temperature.
- Wash the cells three times with PBS for 5 minutes each.

- Staining Solution Preparation: Dilute the 1 mM Basic Green 4 stock solution to a working concentration of 1-5 µM in PBS.
- Cell Staining: Incubate the fixed cells with the staining solution for 10-15 minutes at room temperature, protected from light.
- Washing:
  - Aspirate the staining solution.
  - Wash the cells three times with PBS for 5 minutes each, protected from light.
- Mounting: Mount the coverslips onto microscope slides using an appropriate mounting medium.
- Imaging: Image the stained cells using a fluorescence microscope with filter sets appropriate for the excitation and emission wavelengths of Basic Green 4 (~620 nm excitation, ~680 nm emission).[5]

Cytotoxicity of Basic Green 4

A critical consideration for using Basic Green 4 in live-cell imaging is its cytotoxicity. The concentration and exposure time must be carefully optimized to maintain cell viability during the experiment. The 50% inhibitory concentration (IC50) can vary significantly between cell lines.

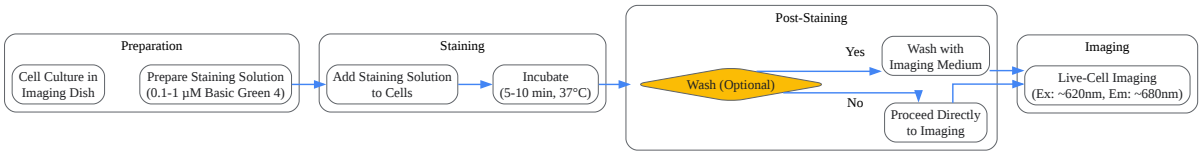
Cell Line	24h IC50 (µM)	48h IC50 (µM)	72h IC50 (µM)
ACP02	36.91	34.12	4.68
MNP01	17.62	9.52	4.08

Data adapted from available literature.[5]

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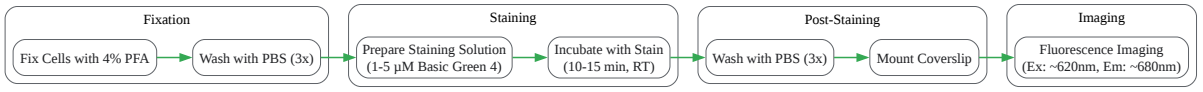
Experimental Workflow and Logical Relationships

To visualize the experimental process, the following diagrams illustrate the key steps and decision points in both the live-cell and fixed-cell staining protocols.



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Live-Cell Imaging Workflow with Basic Green 4.



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Fixed-Cell Staining Workflow with Basic Green 4.

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